

Application Notes and Protocols for Meturin Administration in Mice

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Compound of Interest

Compound Name: Meturin

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These application notes provide a comprehensive overview of the administration of Meteorin-like protein (Metrnl), also known as **Meturin**, in mouse models. The document includes a summary of quantitative data from preclinical studies, detailed experimental protocols for common administration routes, and visualizations of relevant signaling pathways and experimental workflows.

Quantitative Data Summary

Meturin has been administered in mice to study its effects on metabolism, inflammation, and neuropathic pain. The primary routes of administration are intraperitoneal (IP) and subcutaneous (SC). The following table summarizes dosages and observed effects from key studies.

Study Focus	Mouse Model	Administration Route	Dosage	Frequency	Key Observed Effects	Reference
Neuropathic Pain	Paclitaxel-induced peripheral neuropathy	Subcutaneous (s.c.)	0.5 mg/kg and 1.8 mg/kg	Every other day for 10 days	Robust and sustained reversal of mechanical hypersensitivity.	[1] [2]
Glucose Metabolism	High-Fat Diet (HFD)-induced obesity / Type 2 Diabetes	Intraperitoneal (i.p.)	Not specified	Not specified	Improved glucose tolerance.	[3] [4]
Insulin Resistance	High-Fat Diet (HFD)-fed mice	Not specified	Not specified	Not specified	Rescued glucose intolerance and attenuated impaired insulin response in skeletal muscle.	[5]

Experimental Protocols

The following protocols describe standard methods for subcutaneous and intraperitoneal administration of recombinant **Meturin** in mice. These are based on common laboratory practices and findings from the cited literature.[\[6\]](#)[\[7\]](#)

Protocol 2.1: Subcutaneous (SC) Administration

This route is often used for sustained-release effects and is suitable for substances that are non-irritating.[1][2]

Materials:

- Recombinant mouse **Meturin** (lyophilized)
- Sterile, pyrogen-free vehicle (e.g., Dulbecco's Phosphate-Buffered Saline - DPBS)
- Sterile insulin syringes with 27-30 gauge needles
- Appropriate animal restraint device or manual restraint proficiency

Procedure:

- Preparation of **Meturin** Solution:
 - Reconstitute the lyophilized **Meturin** in the sterile vehicle to the desired stock concentration according to the manufacturer's instructions.
 - Perform a serial dilution to achieve the final target concentration for injection (e.g., 1.8 mg/kg). The final volume should be kept low, typically <3 mL, with a maximum of 1 mL per site.[6]
 - Keep the solution on ice until use.
- Animal Restraint:
 - Grasp the mouse by the loose skin at the scruff of the neck using the thumb and forefinger to immobilize the head and body.
- Injection:
 - Using your free hand, lift a fold of skin in the interscapular area (between the shoulder blades) to form a "tent".
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the animal's body.

- Gently aspirate by pulling back the plunger to ensure the needle has not entered a blood vessel. If blood appears, withdraw the needle and try a new site.
- Slowly inject the **Meturin** solution into the subcutaneous space.
- Withdraw the needle and gently apply pressure to the injection site with sterile gauze if necessary.
- Return the mouse to its cage and monitor for any adverse reactions.

Protocol 2.2: Intraperitoneal (IP) Administration

This route allows for rapid absorption of the substance into the systemic circulation.[3][4]

Materials:

- Recombinant mouse **Meturin** solution (prepared as in 2.1)
- Sterile syringes with 25-27 gauge needles
- Appropriate animal restraint device or manual restraint proficiency

Procedure:

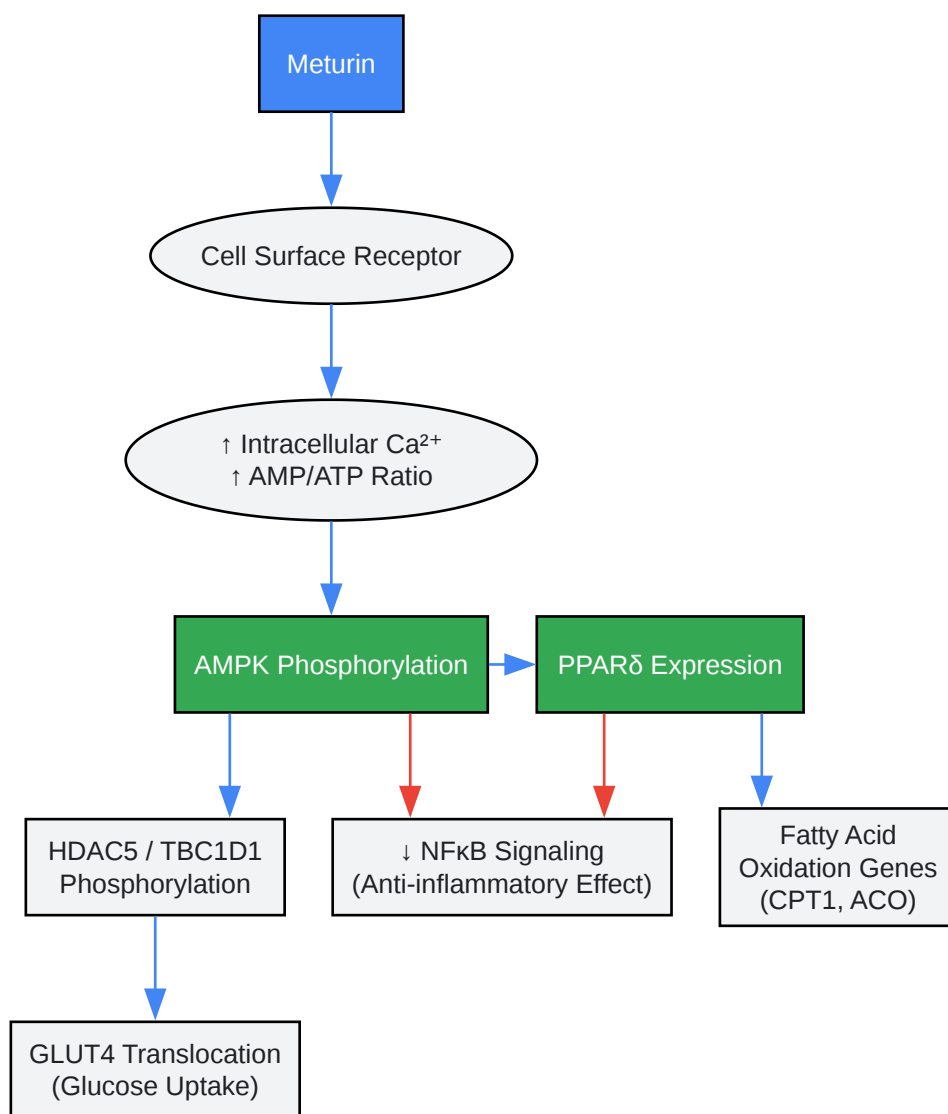
- Preparation of **Meturin** Solution:
 - Prepare the **Meturin** injection solution as described in Protocol 2.1. The recommended injection volume for an adult mouse is <2-3 mL.[6]
- Animal Restraint:
 - Securely restrain the mouse, tilting its head downwards to cause the abdominal organs to shift towards the diaphragm.
 - This positioning minimizes the risk of puncturing internal organs during injection.
- Injection:

- Identify the injection site in the lower right quadrant of the abdomen. This avoids the cecum on the left side and the bladder in the midline.^[7]
- Insert the needle, bevel up, at a 15-20 degree angle.
- Gently aspirate to check for the presence of urine (bladder puncture) or blood (vessel puncture). If either is present, discard the syringe and re-attempt with a fresh preparation at a different site.
- Inject the solution smoothly into the peritoneal cavity.
- Withdraw the needle and return the mouse to its cage. Monitor for any signs of distress.

Visualizations: Signaling Pathways and Workflows

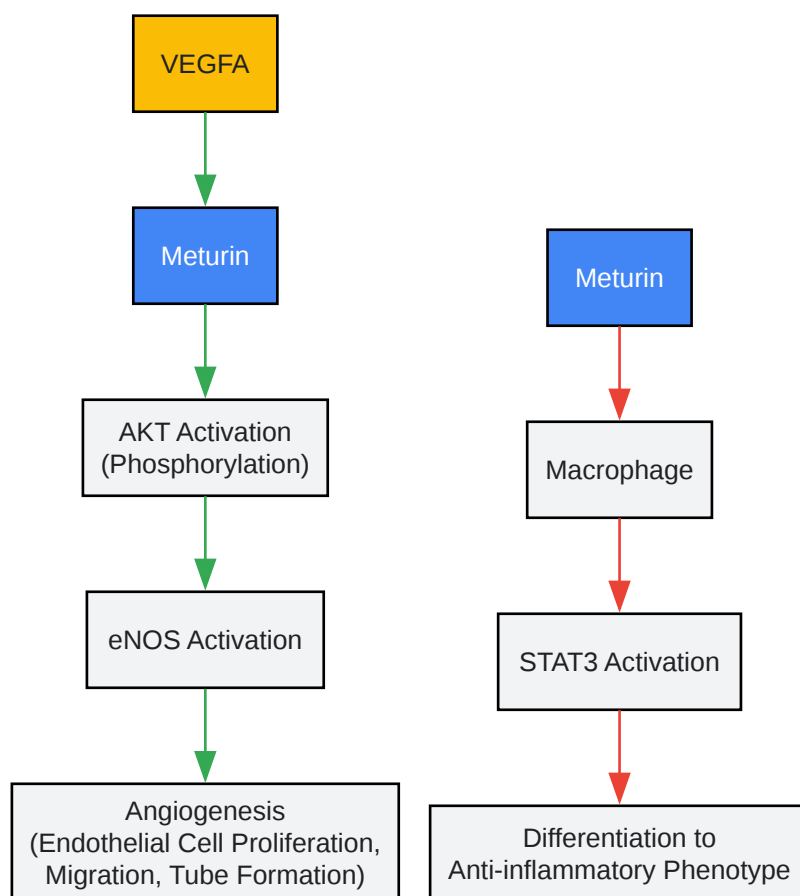
Signaling Pathways

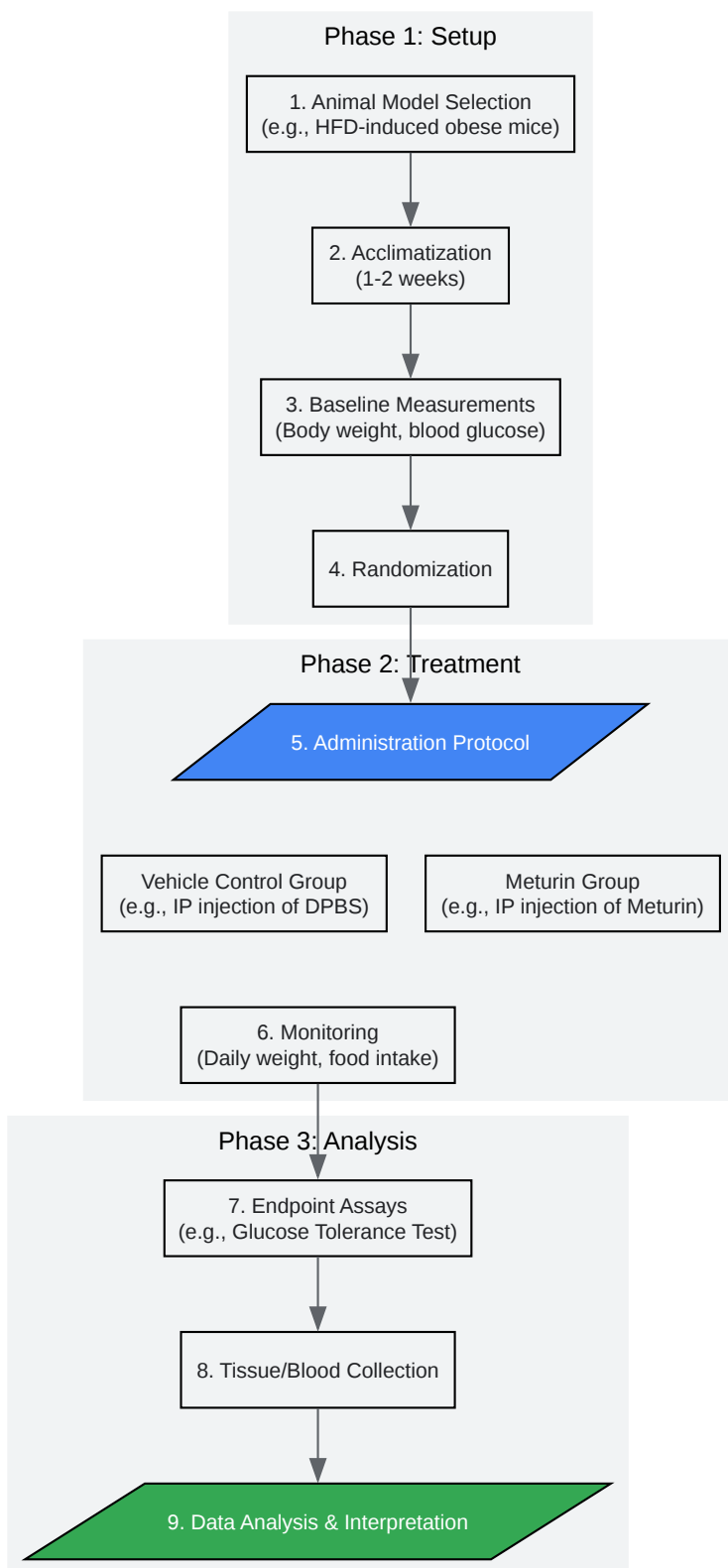
Meturin exerts its biological effects by modulating several key intracellular signaling pathways.



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Caption: **Meturin** signaling in skeletal muscle via AMPK and PPAR δ pathways.[5][8]





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